

Application Note: Preparation of Thiophanate-ethyl-d10 Calibration Standards

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Compound of Interest

Compound Name: Thiophanat-ethyl-d10

Cat. No.: B12395971

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Introduction

Thiophanate-ethyl is a systemic fungicide used to protect various crops from a wide range of fungal diseases.^{[1][2]} For accurate and reliable quantification of Thiophanate-ethyl in complex matrices such as food and environmental samples, stable isotope-labeled internal standards are essential. Thiophanate-ethyl-d10 is the deuterated analog of Thiophanate-ethyl, commonly used as an internal standard in mass spectrometry-based analytical methods to correct for matrix effects and variations during sample preparation and analysis.^{[3][4]}

This document provides a detailed protocol for the preparation of primary stock, intermediate, and working calibration standards of Thiophanate-ethyl-d10 for use in research and analytical laboratories.

Compound Data and Properties

Proper handling and storage are crucial for maintaining the integrity of the analytical standard. The key properties of Thiophanate-ethyl-d10 are summarized below.

Table 1: Physicochemical Properties of Thiophanate-ethyl-d10

Property	Value
Chemical Name	Thiophanate Ethyl-d10 ^[3]
CAS Number	1398066-16-4
Unlabeled CAS No.	23564-06-9
Molecular Formula	C ₁₄ H ₈ D ₁₀ N ₄ O ₄ S ₂
Molecular Weight	380.51 g/mol
Purity	Typically ≥98%
Physical Form	Powder
Recommended Solvents	Acetonitrile, Methanol, Chloroform, Dichloromethane, DMSO
Storage Conditions	Store at 2-8°C, protected from air and light

Experimental Protocol

This protocol outlines the steps to prepare a 1000 µg/mL primary stock solution, a 10 µg/mL intermediate solution, and a series of working calibration standards. Acetonitrile is used as the solvent due to its common use in chromatographic methods for this class of compounds.

Materials and Reagents

- Thiophanate-ethyl-d10 analytical standard
- HPLC-grade Acetonitrile
- 10 mL Class A volumetric flasks (2)
- 1 mL Class A volumetric flasks or autosampler vials (for working standards)
- Calibrated analytical balance (readable to at least 0.01 mg)
- Micropipettes (10-100 µL, 100-1000 µL)

- Pipette tips
- Amber glass vials for storage
- Vortex mixer

Safety Precautions

- Handle Thiophanate-ethyl-d10 powder in a fume hood or ventilated enclosure.
- Wear appropriate Personal Protective Equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.
- Consult the Safety Data Sheet (SDS) for the compound and solvent before use.

1. Preparation of Primary Stock Solution (S1): 1000 µg/mL

- Accurately weigh approximately 10 mg of Thiophanate-ethyl-d10 powder onto a weighing paper using a calibrated analytical balance.
- Carefully transfer the weighed powder into a 10 mL Class A volumetric flask.
- Add approximately 7 mL of acetonitrile to the flask.
- Vortex the solution for 30-60 seconds until all the solid is completely dissolved.
- Allow the solution to return to room temperature.
- Add acetonitrile to the flask until the meniscus reaches the calibration mark.
- Cap the flask and invert it 15-20 times to ensure the solution is homogeneous.
- Transfer the solution to a labeled amber glass vial for storage.
- Calculation: Actual Concentration (µg/mL) = (Weight of standard in mg * Purity) / Volume of flask in mL * 1000

2. Preparation of Intermediate Standard Solution (S2): 10 µg/mL

- Pipette 100 μL of the 1000 $\mu\text{g/mL}$ Primary Stock Solution (S1) into a new 10 mL Class A volumetric flask.
- Dilute to the calibration mark with acetonitrile.
- Cap the flask and invert it 15-20 times to ensure thorough mixing.
- Transfer to a labeled amber glass vial for storage at 2-8°C.

3. Preparation of Working Calibration Standards

Working standards should be prepared fresh daily or as stability data permits. The following table provides a dilution scheme to prepare a set of calibration standards from the 10 $\mu\text{g/mL}$ Intermediate Standard (S2).

Table 2: Dilution Scheme for Working Calibration Standards

Standard ID	Target Concentration ($\mu\text{g/mL}$)	Volume of S2 (10 $\mu\text{g/mL}$) to Pipette (μL)	Final Volume (mL)
WS1	0.05	5	1
WS2	0.10	10	1
WS3	0.25	25	1
WS4	0.50	50	1
WS5	1.00	100	1
WS6	2.00	200	1

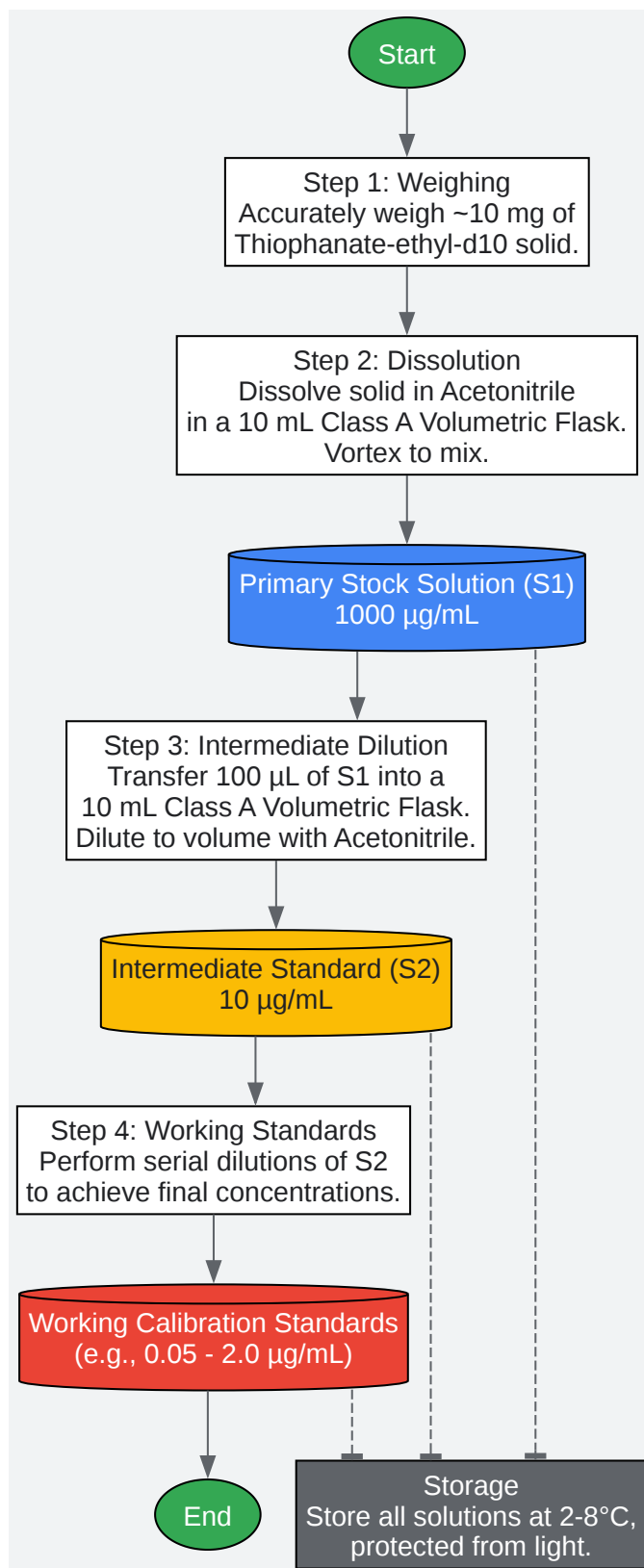
Storage and Stability

- All stock and intermediate solutions should be stored in tightly sealed amber vials at 2-8°C to protect them from light and prevent solvent evaporation.
- Thiophanate-ethyl is known to be stable in acidic or neutral conditions but can decompose in basic solutions. Therefore, avoid using alkaline solvents or diluents.

- Working standards should be prepared fresh from the intermediate solution for optimal accuracy.

Workflow Visualization

The following diagram illustrates the complete workflow for the preparation of Thiophanate-ethyl-d10 calibration standards.



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Caption: Workflow for preparing Thiophanate-ethyl-d10 calibration standards.

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References

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